

Safe Disposal of 1,2-Dichlorobutane-1,1-diol: A Procedural Guide

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Compound of Interest

Compound Name: 1,2-Dichlorobutane-1,1-diol

Cat. No.: B15478489

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Disclaimer: A specific Safety Data Sheet (SDS) for **1,2-Dichlorobutane-1,1-diol** is not readily available. The following guidance is based on the chemical properties of the closely related compound 1,2-Dichlorobutane and general best practices for the disposal of chlorinated organic compounds in a laboratory setting. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with local, state, and federal regulations.

The proper disposal of **1,2-Dichlorobutane-1,1-diol** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. As a chlorinated organic compound, it is presumed to be hazardous waste and must be managed accordingly.

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure that appropriate personal protective equipment (PPE) is worn, including:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A lab coat or chemical-resistant apron.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Quantitative Data Summary

The following table summarizes the known hazardous properties of the analogous compound, 1,2-Dichlorobutane, which should be considered when handling **1,2-Dichlorobutane-1,1-diol**.

Property	Value (for 1,2-Dichlorobutane)	Reference
Flash Point	27 °C (80.6 °F) - closed cup	
Autoignition Temperature	275 °C (527 °F)	[1]
Explosive Limits	Lower: 2.25%, Upper: 9.25%	
GHS Hazard Statements	H226 (Flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]
Storage Class Code	3 - Flammable liquids	

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- Treat all **1,2-Dichlorobutane-1,1-diol** and materials contaminated with it as hazardous waste.
- Halogenated solvent wastes are typically more expensive to dispose of than non-halogenated wastes. Therefore, it is crucial to segregate **1,2-Dichlorobutane-1,1-diol** waste from other waste streams.[2]
- Do not mix this waste with other incompatible waste streams, such as strong acids, bases, or oxidizing agents, to prevent violent reactions.

2. Waste Collection and Containerization:

- Use a designated, leak-proof, and chemically compatible waste container. Plastic containers are often preferred for storing chemical waste.
- The container must be in good condition with a secure, screw-on cap.
- Ensure the container is properly labeled as "Hazardous Waste" as soon as the first drop of waste is added.^[2]^[3] The label should include:
 - The full chemical name: "**1,2-Dichlorobutane-1,1-diol**"
 - The building and room number of the generation point.
 - The name of the principal investigator or responsible person.^[2]
 - An indication of the hazards (e.g., "Flammable," "Irritant").

3. Waste Storage:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[3]
- The SAA must be at or near the point of waste generation and under the control of laboratory personnel.^[3]
- Keep the waste container closed at all times, except when adding waste.^[2]^[3]
- Secondary containment should be used to prevent spills from reaching drains.^[2]

4. Waste Disposal Request:

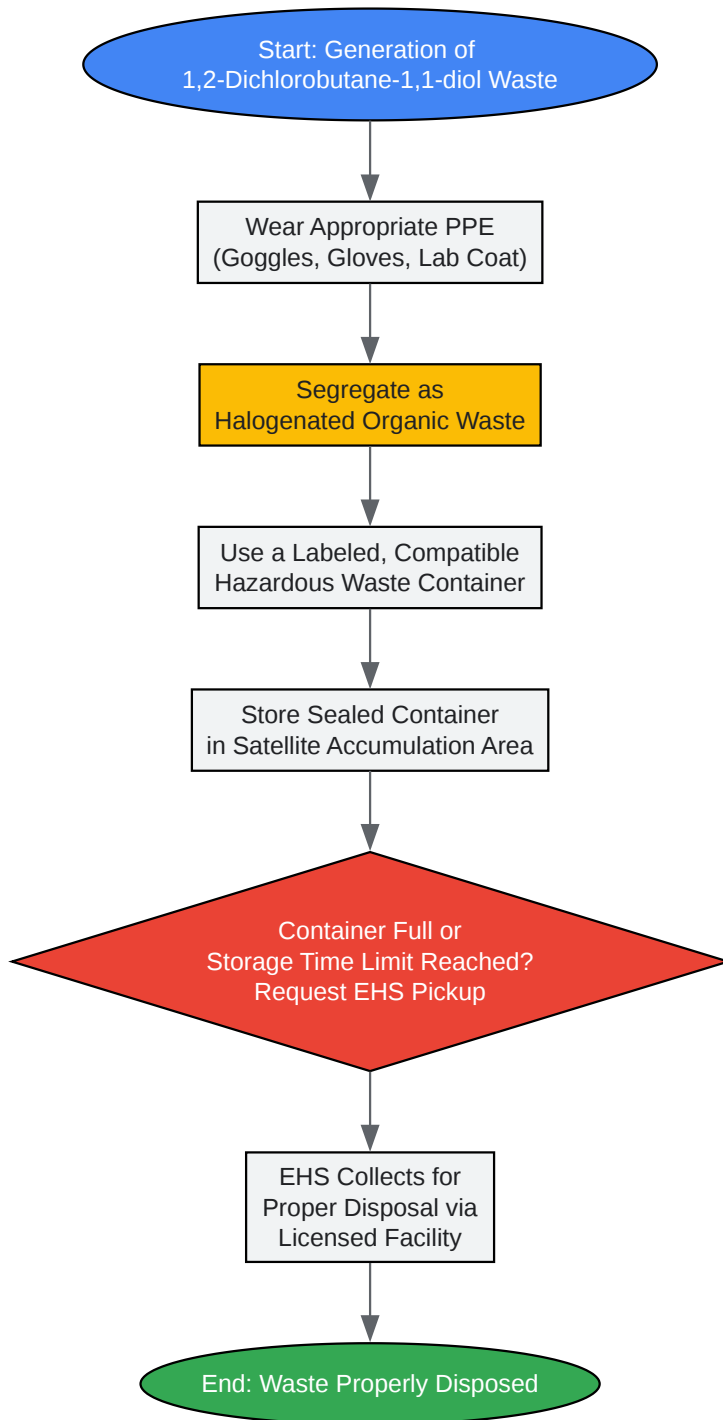
- Once the waste container is full (do not exceed 90% capacity) or has been in storage for the maximum allowable time (consult your institution's EHS guidelines, which may be up to one year for partially filled containers in an SAA), arrange for its disposal.^[3]^[4]
- Contact your institution's EHS department to schedule a waste pickup.
- Do not dispose of **1,2-Dichlorobutane-1,1-diol** down the drain or by evaporation in a fume hood.^[3]

5. Decontamination of Empty Containers:

- Empty containers that held **1,2-Dichlorobutane-1,1-diol** should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste.^[2]
- After triple-rinsing, deface the original chemical label on the container before disposing of it as regular trash or recycling, in accordance with your institution's policies.^[2]

Disposal Workflow Diagram

Disposal Workflow for 1,2-Dichlorobutane-1,1-diol



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Caption: Disposal Workflow for **1,2-Dichlorobutane-1,1-diol**.

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